

Acetylcedrene: A Comparative Guide to Performance in Diverse Product Bases

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Compound of Interest

Compound Name: Acetylcedrene

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Acetylcedrene, a synthetic fragrance ingredient prized for its warm, woody, and amber-like aroma, is a cornerstone in a vast array of consumer and industrial products. Its performance, however, is intrinsically linked to the chemical environment of the product base in which it is incorporated. This guide provides a comprehensive comparison of **Acetylcedrene's** performance characteristics across various product formulations, supported by available data and detailed experimental methodologies for its evaluation.

Executive Summary

Acetylcedrene exhibits exceptional tenacity and a robust, stable scent profile, making it a versatile ingredient in fine fragrances, cosmetics, and household products.^{[1][2]} Its performance, particularly its longevity and olfactory character, can be influenced by the product matrix. This guide explores these nuances, offering a comparative perspective against other common woody fragrance ingredients. While direct, side-by-side comparative studies are limited in publicly available literature, this document synthesizes available data to provide a comprehensive overview for formulation scientists and researchers.

Physico-Chemical Properties

A foundational understanding of **Acetylcedrene's** physical and chemical properties is crucial for predicting its behavior in different formulations.

Property	Value	Source(s)
Synonyms	Methyl Cedryl Ketone, Vertofix	[2]
Appearance	Colorless to pale yellow liquid	[2]
Odor Profile	Woody, amber, with musk-like undertones	[1][2]
Substantivity on Paper	400 hours	[3]
Water Solubility	6 mg/L at 23°C	[4][5]
LogP (o/w)	5.9	[4]
Flash Point	>110 °C (>230 °F)	[5]

Performance in Fine Fragrances

In alcohol-based fine fragrances, **Acetylcedrene** serves as a key fixative and a core component of woody and amber accords.[1] Its high substantivity contributes significantly to the longevity of a fragrance on the skin.

Comparative Analysis:

While quantitative head-to-head studies are scarce, qualitative comparisons with other popular woody notes, such as Iso E Super, are common in perfumery literature. **Acetylcedrene** is often described as having a greater "olfactory weight" and tenacity compared to the more transparent and diffusive character of Iso E Super.[6]

Fragrance Ingredient	Olfactive Profile	Reported Tenacity/Substantivity
Acetylcedrene	Warm, woody, amber, musk	High (Substantivity: 400 hours on paper)[3]
Iso E Super	Smooth, woody, ambergris-like	Moderate to High (Substantivity: 172 hours on paper)[6]
Cedryl Acetate	Dry, woody, cedar	Moderate

Typical Use Levels in Fine Fragrance: The 95th percentile concentration of **Acetylcedrene** in fine fragrances is reported to be 1.6%.

Performance in Cosmetic Bases

Acetylcedrene is widely incorporated into various cosmetic products, including lotions, creams, and deodorants, to impart a desirable and lasting fragrance.^{[1][7][8]} Its stability and performance are critical in these complex emulsion systems.

Creams and Lotions (Oil-in-Water and Water-in-Oil Emulsions):

The lipophilic nature of **Acetylcedrene** (LogP of 5.9) suggests good solubility and stability within the oil phase of emulsions.^[4] Its robust scent profile is generally stable in these bases.

Deodorants and Antiperspirants:

The stability of **Acetylcedrene** in the typically lower pH environment of antiperspirants and the higher pH of some deodorant formulations is a key consideration. While specific data on its stability at varying pH levels is not readily available in public literature, its widespread use in these products suggests good stability under typical formulation conditions.

Typical Use Levels in Personal Care Products:

Product Category	Typical Concentration Range
Personal Care Products (e.g., lotions, creams)	0.1% - 1.5% ^[4]
Soaps and Shampoos	0.1% - 1.5% ^[4]

Performance in Household Product Bases

The performance of **Acetylcedrene** in household products like soaps and detergents is crucial for delivering a pleasant scent experience during and after use.

Soaps (High pH Environment):

True soaps have an alkaline pH, typically in the range of 8-10. The stability of fragrance ingredients in such a high pH environment is a critical performance parameter. While specific

studies on **Acetylcedrene**'s stability in high pH soap bases are not publicly available, its extensive use in soap formulations indicates good stability.[\[1\]](#)[\[2\]](#)

Detergents (Liquid and Powder):

In laundry detergents, the fragrance must not only be stable in the concentrated product but also effectively deposit on fabric during the wash cycle and provide a lasting scent. The "exceptional tenacity" of **Acetylcedrene** contributes to its good substantivity on fabric.[\[1\]](#)

Typical Use Levels in Household Products:

Product Category	Typical Concentration Range
Soaps and Detergents	0.02% - 0.8% [4]
Washing and Cleaning Products	0.1% - 1.5% [4]

Experimental Protocols

To facilitate further research and comparative analysis, this section details established methodologies for evaluating the performance of fragrance ingredients like **Acetylcedrene** in various product bases.

Sensory Evaluation of Fragrance Performance

Sensory evaluation is critical for understanding the consumer perception of a fragrance's performance in a product.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

1. Fragrance Intensity and Longevity Testing:

- Objective: To measure the perceived strength and duration of the fragrance in a product base on a substrate (e.g., skin, fabric).
- Methodology:
 - A trained sensory panel applies a standardized amount of the product to the substrate.

- Panelists rate the fragrance intensity on a labeled magnitude scale (e.g., 0-10) at specified time intervals (e.g., 0, 1, 2, 4, 6, 8, 24 hours).
- Data is collected and analyzed to determine the fragrance release profile and longevity.

2. Descriptive Analysis:

- Objective: To characterize the olfactory profile of the fragrance in the product base over time.
- Methodology:
 - A highly trained descriptive panel identifies and quantifies the different scent attributes (e.g., woody, amber, sweet) of the fragrance.
 - Panelists evaluate the product at various time points and rate the intensity of each attribute.
 - This allows for a detailed understanding of how the product base may alter the fragrance character.

3. Consumer Acceptance Testing:

- Objective: To gauge the overall liking and preference for the fragranced product among a target consumer group.
- Methodology:
 - A large panel of consumers evaluates the product under normal use conditions.
 - Consumers provide feedback on overall liking, purchase intent, and specific likes and dislikes regarding the fragrance.



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Sensory Evaluation Workflow Diagram.

Instrumental Analysis of Fragrance Performance

Instrumental techniques provide objective data on the release and composition of volatile fragrance compounds from a product base.^{[14][15][16]}

1. Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS):

- Objective: To measure the concentration of volatile fragrance compounds in the air above the product (the "headspace"), simulating the scent that is perceived.
- Methodology:
 - A known amount of the product is placed in a sealed vial.
 - The vial is incubated at a controlled temperature to allow the volatile compounds to equilibrate into the headspace.
 - A sample of the headspace is injected into a GC-MS system for separation and identification of the fragrance components.
 - This technique can be used to measure the release of **Acetylcedrene** from different product bases over time.



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Headspace GC-MS Workflow Diagram.

Conclusion

Acetylcedrene is a high-performing and versatile fragrance ingredient with excellent tenacity and a desirable woody-amber scent profile. Its performance is generally robust across a wide range of product bases, from fine fragrances to household detergents. While direct quantitative

comparative data with other fragrance molecules is not extensively available in the public domain, the information compiled in this guide provides a strong foundation for formulators and researchers. The provided experimental protocols offer a systematic approach to generating in-house comparative data to optimize the use of **Acetylcedrene** in specific product applications. Further research focusing on direct, controlled comparisons of **Acetylcedrene**'s stability and release characteristics from various modern cosmetic and household product bases would be of significant value to the scientific community.

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